

Recent Clinical Trial Outcomes in Advanced Kidney Cancer

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Resencatinib

CAS No.: 2546117-79-5

Cat. No.: S12880003

Get Quote

The following table summarizes key findings from a recent head-to-head phase II trial (LenCabo) presented at the ESMO 2025 Congress, which compared two combination therapies used after initial immunotherapy fails [1].

Trial Name	Intervention Arm	Control Arm	Patient Population	Primary Efficacy Outcome (Progression-Free Survival)	Key Secondary Outcomes
LenCabo (Phase II) [1]	Lenvatinib + Everolimus [1]	Cabozantinib [1]	90 patients with metastatic clear-cell renal carcinoma (ccRCC) progressing after first-line immunotherapy [1]	Median PFS: 15.7 months [1]	N/A
				Hazard Ratio (HR): Not explicitly provided	

| **CLEAR (Phase III)** [2] | Lenvatinib + Pembrolizumab [2] | Sunitinib [2] | Treatment-naive adults with advanced RCC (clear-cell component) [2] | **Median PFS: Significantly improved** (HR 0.39, 95% CI 0.32–0.49) [2] | **Overall Survival (OS): Improved** (HR 0.66) [2] | **Objective Response Rate (ORR): 71.0% vs 36.1%** [2] |

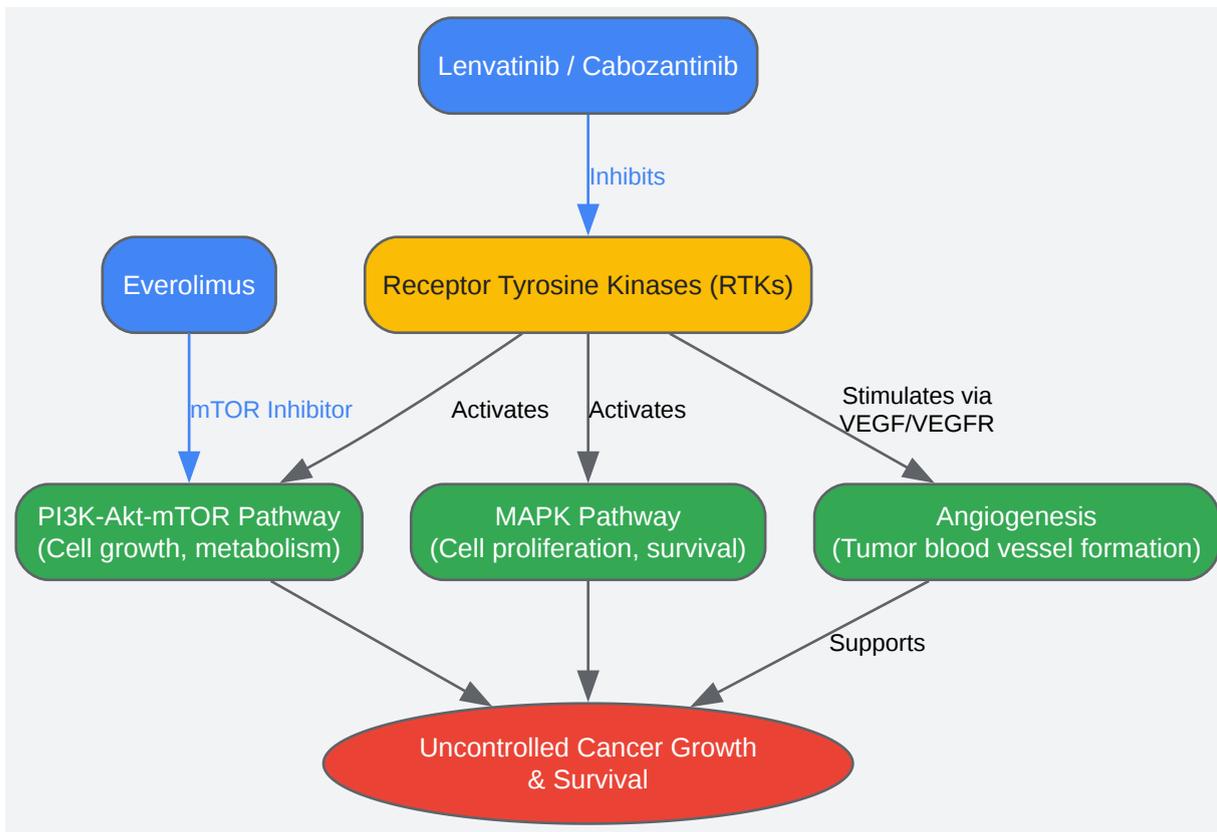
Experimental Protocol Overview

For the LenCabo trial, the methodology was as follows [1]:

- **Study Design:** Randomized Phase II trial.
- **Patients:** Enrolled patients with metastatic or advanced clear-cell renal carcinoma (ccRCC) whose disease had progressed after one or two prior treatments, which had to include an immunotherapy targeting PD-1 or PD-L1.
- **Interventions:** Patients were randomized to receive either the combination of **lenvatinib (20 mg orally once daily) and everolimus (5 mg orally once daily)** or **cabozantinib (60 mg orally once daily)**.
- **Primary Endpoint:** Progression-Free Survival (PFS), defined as the time from randomization until disease progression or death from any cause.
- **Statistical Analysis:** The PFS was estimated using the Kaplan-Meier product-limit method.

Signaling Pathways of Targeted Therapies

The drugs discussed—lenvatinib, everolimus, and cabozantinib—are multi-kinase inhibitors that work by targeting key signaling pathways that cancer cells use to grow and survive, such as the MAPK pathway, and by affecting tumor blood vessels (angiogenesis) through the VEGF/VEGFR axis [3]. The diagram below illustrates these core mechanisms.



Click to download full resolution via product page

Diagram Title: Key Signaling Pathways in Kidney Cancer and Drug Targets

Insights for Researchers

- **Trend in Trial Design:** The LenCabo trial is an example of a **head-to-head comparison** of active regimens in a specific line of therapy, which provides high-level evidence to guide treatment sequencing [1]. This aligns with a broader trend of "re-innovation" in clinical trials, moving beyond traditional placebo-controlled designs to more efficient and directly informative models [4].
- **Biomarker-Driven Approaches:** While this particular trial used prior immunotherapy failure as an inclusion criterion, modern oncology is increasingly leveraging biomarkers. The use of molecular profiling to guide therapy selection is central to innovative trial designs like umbrella and basket trials [5].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. ESMO 2025: Dual targeted therapy shows promise in ... [mdanderson.org]
2. Clinical outcomes by baseline metastases in patients with ... [pmc.ncbi.nlm.nih.gov]
3. The Revolution of Targeted Therapies in Thyroid Cancer ... [pmc.ncbi.nlm.nih.gov]
4. Re-Innovation in Clinical Trial Designs Based on Precision ... [pmc.ncbi.nlm.nih.gov]
5. Novel Clinical Trial Designs in Neuro-Oncology - PMC [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Recent Clinical Trial Outcomes in Advanced Kidney Cancer].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b12880003#resencatinib-clinical-trial-outcomes>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com